

# 3-Fluoro-4-methylphenylacetic acid safety data sheet (MSDS)

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## Compound of Interest

**Compound Name:** 3-Fluoro-4-methylphenylacetic acid

**Cat. No.:** B1304800

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## Technical Safety Guide: 3-Fluoro-4-methylphenylacetic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **3-Fluoro-4-methylphenylacetic acid** (CAS No. 261951-74-0). The information is compiled from available Safety Data Sheets (SDS) and chemical databases to ensure safe handling and use in a laboratory and research setting.

## Chemical Identification and Physical Properties

This section summarizes the key physical and chemical properties of **3-Fluoro-4-methylphenylacetic acid**.

Property	Value
IUPAC Name	(3-fluoro-4-methylphenyl)acetic acid
Synonyms	3-Fluoro-p-tolylacetic acid
CAS Number	261951-74-0
Molecular Formula	C <sub>9</sub> H <sub>9</sub> FO <sub>2</sub>
Molecular Weight	168.17 g/mol
Physical Form	Solid, Powder
Boiling Point	272.3°C at 760 mmHg <a href="#">[1]</a>
Melting Point	104-107°C <a href="#">[2]</a>
Density	1.224 g/cm <sup>3</sup> <a href="#">[1]</a>
Flash Point	118.5°C <a href="#">[1]</a>
Storage Temperature	Ambient Temperature

## Hazard Identification and Classification

**3-Fluoro-4-methylphenylacetic acid** is classified as a hazardous substance. The following table outlines its GHS hazard classifications.

Hazard Class	Hazard Category	GHS Code	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation <a href="#">[2][3]</a>
Serious Eye Damage/Eye Irritation	Category 2A	H319	Causes serious eye irritation <a href="#">[2][3]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335	May cause respiratory irritation <a href="#">[2][3]</a>

Signal Word: Warning[\[2\]](#)

## Precautionary Measures and Safe Handling

Adherence to the following precautionary statements is crucial for the safe handling of **3-Fluoro-4-methylphenylacetic acid**.

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
P264	Wash skin thoroughly after handling. <a href="#">[3]</a> <a href="#">[4]</a>
P271	Use only outdoors or in a well-ventilated area. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
P280	Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[3]</a> <a href="#">[4]</a>
P302 + P352	IF ON SKIN: Wash with plenty of soap and water. <a href="#">[3]</a>
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. <a href="#">[3]</a>
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[3]</a>
P312	Call a POISON CENTER or doctor if you feel unwell. <a href="#">[3]</a>
P332 + P313	If skin irritation occurs: Get medical advice/attention. <a href="#">[3]</a>
P337 + P313	If eye irritation persists: Get medical advice/attention. <a href="#">[3]</a>
P362	Take off contaminated clothing and wash before reuse. <a href="#">[3]</a>
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

## First Aid Measures

In case of exposure, the following first aid measures should be taken:

Exposure Route	First Aid Measures
Inhalation	If fumes, aerosols, or combustion products are inhaled, remove the victim from the contaminated area to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[3][4]
Skin Contact	If skin or hair contact occurs, flush the affected area with running water and soap.[4] If skin irritation occurs, seek medical advice.[3] Remove contaminated clothing and wash it before reuse.[3]
Eye Contact	Immediately flush eyes with fresh running water for at least 15 minutes.[4] Ensure complete irrigation by keeping eyelids apart and away from the eye.[4] Seek immediate medical attention.[4]
Ingestion	If swallowed, immediately give a glass of water. [4] Do not induce vomiting. Seek medical advice if you feel unwell.

## Firefighting and Spill Management

Aspect	Measures
Extinguishing Media	There is no restriction on the type of extinguisher that may be used; select media suitable for the surrounding fire. <sup>[4]</sup>
Fire/Explosion Hazard	The substance is non-combustible, but the container may burn. <sup>[4]</sup> It may emit corrosive fumes in a fire. <sup>[4]</sup>
Firefighting	Alert the Fire Brigade and inform them of the location and nature of the hazard. <sup>[4]</sup> Wear breathing apparatus and protective gloves. <sup>[4]</sup> Cool fire-exposed containers with a water spray from a protected location. <sup>[4]</sup>
Spill Cleanup	For dry spills, use dry cleanup procedures to avoid generating dust. <sup>[4]</sup> Collect the residue and place it in sealed plastic bags or other containers for disposal. <sup>[4]</sup> For wet spills, vacuum or shovel the material into labeled containers for disposal. <sup>[4]</sup> Wash the spill area with large amounts of water and prevent runoff into drains. <sup>[4]</sup>

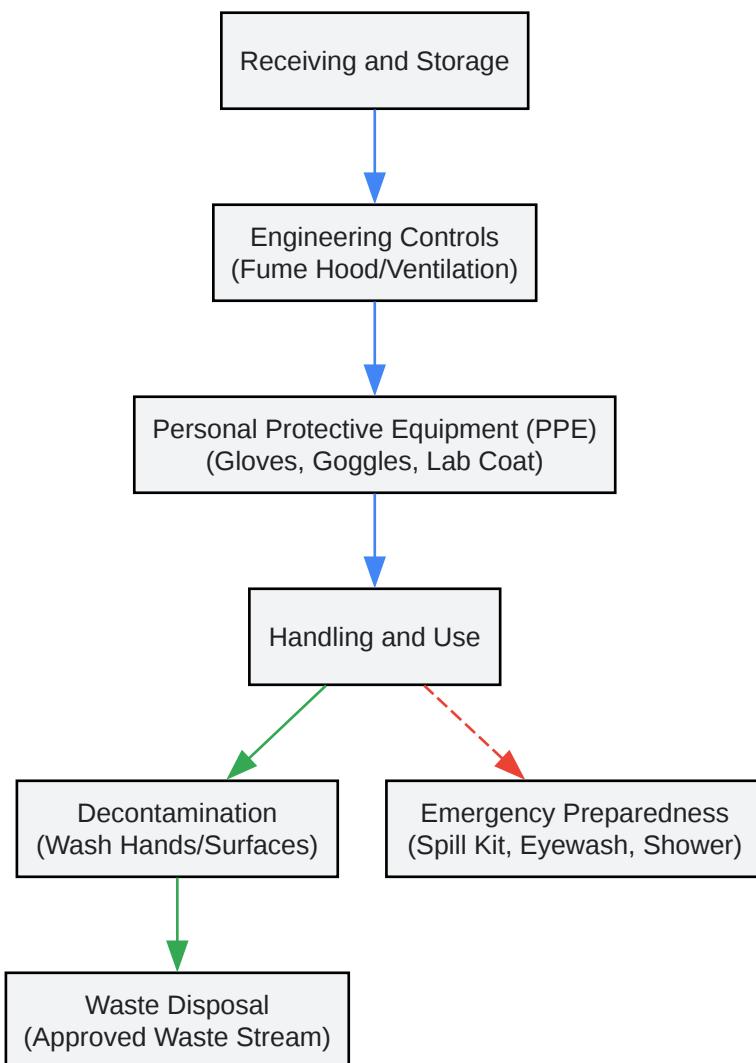
## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **3-Fluoro-4-methylphenylacetic acid** are not publicly available in the searched literature. The hazard classifications are typically derived from studies conducted by chemical manufacturers or suppliers, and the full study reports are often proprietary.

## Visualizations

### Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **3-Fluoro-4-methylphenylacetic acid**, from receipt to disposal.

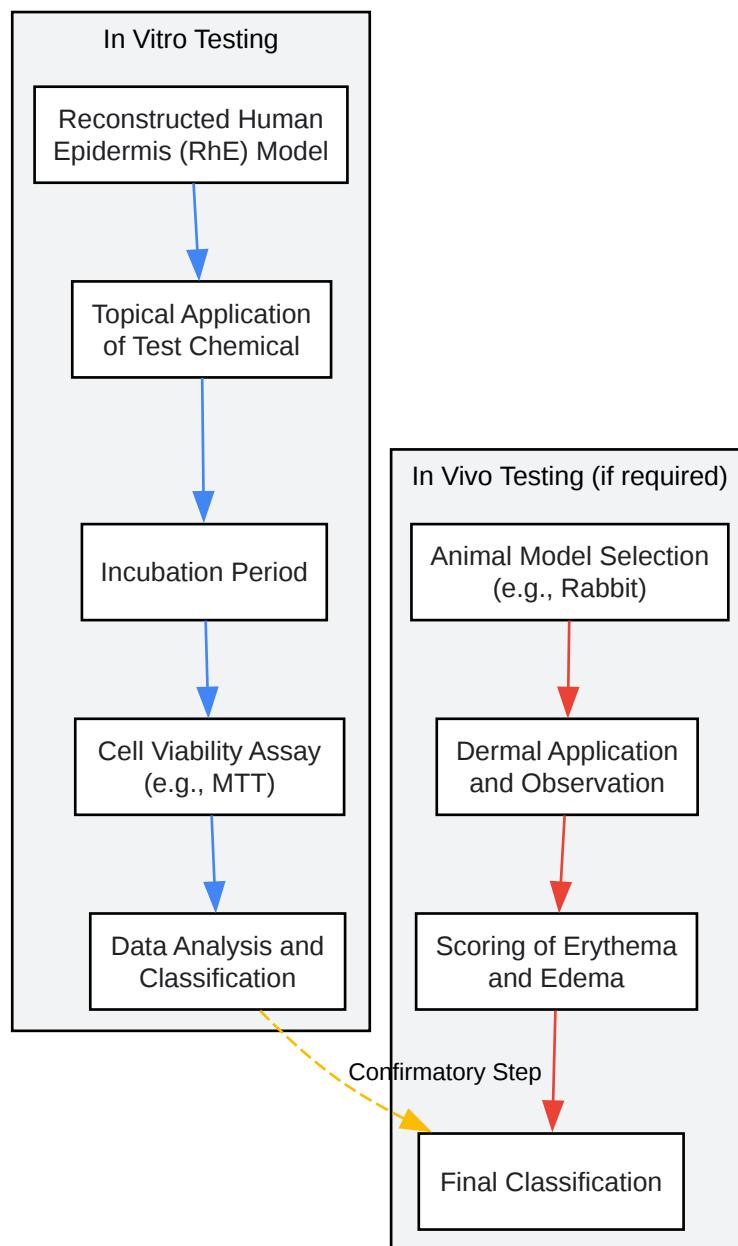


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Caption: Safe handling workflow for **3-Fluoro-4-methylphenylacetic acid**.

## Experimental Workflow for Skin Irritation Assessment

This diagram outlines a general experimental workflow for assessing the skin irritation potential of a chemical compound, based on standard toxicological testing guidelines.

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Caption: General workflow for skin irritation potential assessment.

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